

# Essential Safety and Operational Guide for Handling 3-Fluorobenzyl Bromide

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## Compound of Interest

Compound Name: **3-Fluorobenzyl bromide**

Cat. No.: **B140693**

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This guide provides critical safety, handling, and disposal information for laboratory professionals working with **3-Fluorobenzyl bromide** (CAS No. 456-41-7). Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Classification

**3-Fluorobenzyl bromide** is a hazardous chemical requiring careful handling. It is classified as a combustible liquid that causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) It is also recognized as a lachrymator (an irritant that causes tearing) and can cause respiratory irritation.[\[3\]](#)

### Summary of Hazards:

Hazard Class	Category	Statement
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage <a href="#">[1]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage <a href="#">[1]</a> <a href="#">[2]</a>
Flammable Liquids	Category 4	Combustible liquid <a href="#">[1]</a>
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling **3-Fluorobenzyl bromide**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles and a face shield.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). <a href="#">[1]</a> <a href="#">[5]</a>
Skin/Body	Chemical-impermeable gloves (inspect before use), fire/flame resistant and impervious clothing.	Gloves must satisfy EU Directive 89/686/EEC and EN 374. <a href="#">[2]</a>
Respiratory	A full-face respirator with an appropriate organic vapor filter (Type ABEK recommended).	NIOSH/MSHA (US) or European Standard EN 149 approved. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Footwear	Safety shoes.	Conforming to OSHA 29 CFR 1910.136. <a href="#">[3]</a>

## Operational Plan: Safe Handling Protocol

Handling should only occur in a controlled environment, such as a chemical fume hood, with access to an eyewash station and safety shower.[\[1\]](#)[\[3\]](#)

### Step-by-Step Handling Procedure:

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Confirm that an emergency eyewash station and safety shower are accessible and functional.[\[3\]](#)[\[5\]](#)
  - Don all required PPE as specified in the table above.

- Set up all necessary equipment and reagents within the chemical fume hood.
- Use proper grounding procedures to prevent static discharge.[\[3\]](#)
- Handling the Chemical:
  - Work exclusively within a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)  
[\[5\]](#)
  - Do not breathe vapors, mist, or spray.[\[1\]](#)[\[3\]](#)
  - Avoid all contact with skin, eyes, and clothing.[\[2\]](#)
  - Use only non-sparking tools to prevent ignition.[\[2\]](#)[\[3\]](#)
  - Keep the container tightly closed when not in use.
- Post-Handling and Cleanup:
  - After handling, wash hands and any exposed skin thoroughly.[\[2\]](#)
  - Decontaminate all equipment used.
  - Properly label and store any unused **3-Fluorobenzyl bromide** according to storage guidelines.
  - Dispose of all contaminated waste as outlined in the disposal plan.

## Storage and Incompatibilities

Proper storage is crucial to maintain chemical stability and prevent hazardous reactions.

Storage Condition	Requirement
Location	Store in a dry, cool, well-ventilated, and locked corrosives-designated area.[1][2][3]
Temperature	Refrigerated storage is recommended.[1]
Atmosphere	Store under an inert atmosphere as the chemical is moisture-sensitive.[1][5]
Container	Keep container tightly closed and in its original container.[1][2]
Incompatible Materials	Bases, strong oxidizing agents, alcohols, amines, and metals.[1][5]

## Emergency Procedures

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Rinse skin with copious amounts of water/shower. Seek immediate medical attention.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1][2]

### Spill and Leak Procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- Ignition Sources: Remove all sources of ignition (sparks, open flames, hot surfaces).[2]
- Containment: Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[1][5]
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[2][5]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident according to your institution's protocols.

## Disposal Plan

All waste containing **3-Fluorobenzyl bromide** must be treated as hazardous.

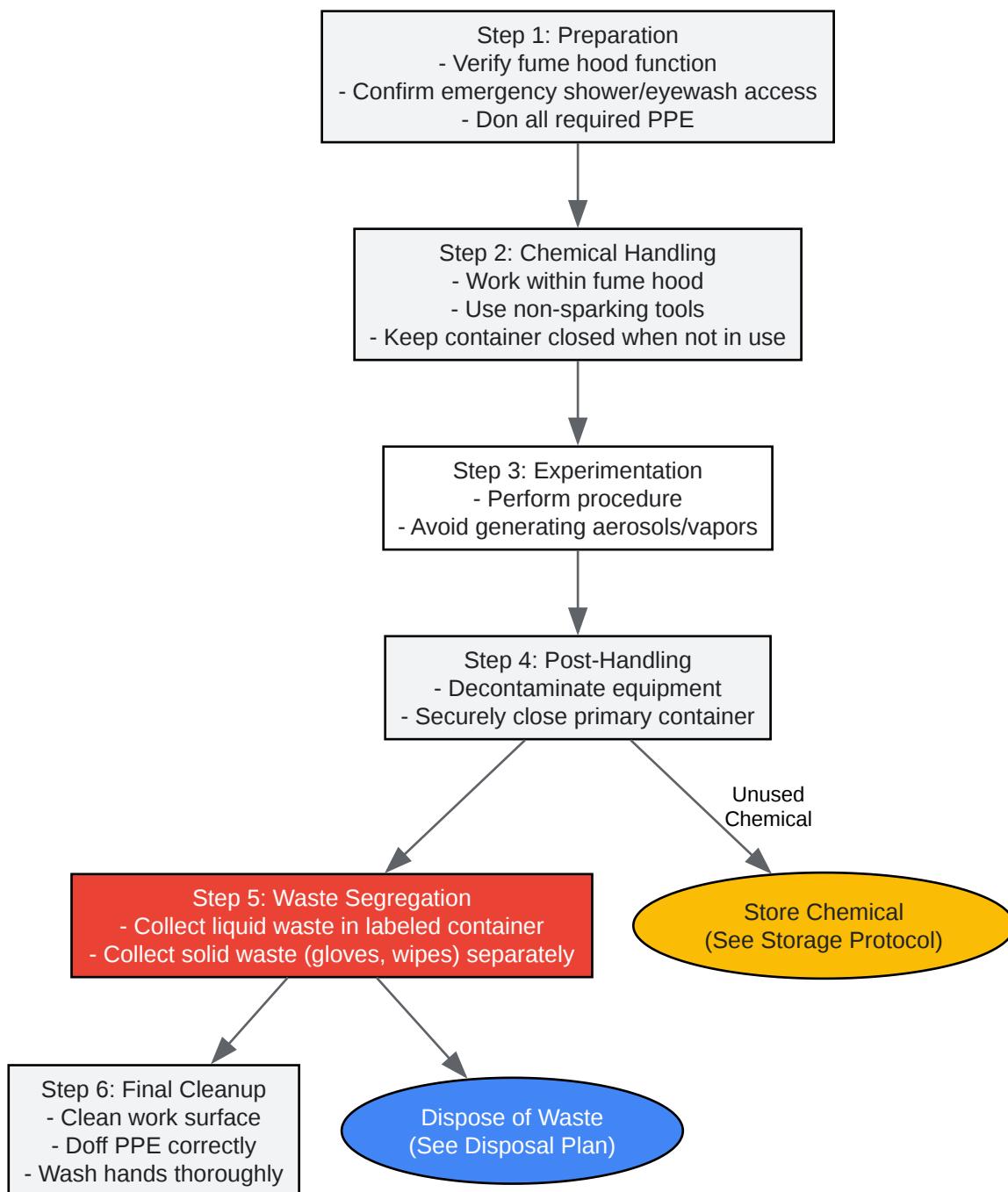
- Chemical Waste: Unused or contaminated **3-Fluorobenzyl bromide** should be collected in a designated, labeled, and sealed container.
- Contaminated Materials: All PPE (gloves, lab coats), absorbent materials from spills, and empty containers must be collected in a separate, labeled hazardous waste container. Empty containers may retain flammable and corrosive vapors.[3]
- Disposal Method: The material must be disposed of through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.[2][3] Do not empty into drains or release into the environment.[2][5] Always consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[6]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrF <sup>[4]</sup>
Molecular Weight	189.02 g/mol <sup>[4]</sup>
Appearance	Clear colorless to yellow liquid <sup>[2]</sup>
Boiling Point	~200 °C (lit.) <sup>[2]</sup>
Flash Point	62 °C (143.6 °F) - closed cup <sup>[4]</sup>
Specific Gravity	1.517 <sup>[5]</sup>
CAS Number	456-41-7 <sup>[1]</sup>

## Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **3-Fluorobenzyl bromide** safely.

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Caption: Workflow for Safe Handling of **3-Fluorobenzyl Bromide**.

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